

# Navigating the Supply and Application of N-Desmethyl Venlafaxine-d3: A Technical Guide

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## Compound of Interest

Compound Name: *N-Desmethyl venlafaxine-d3*

Cat. No.: B563368

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A Comprehensive Technical Guide for Researchers, Scientists, and Drug Development Professionals on the Procurement and Application of **N-Desmethyl Venlafaxine-d3**.

This whitepaper provides an in-depth analysis of **N-Desmethyl venlafaxine-d3**, a critical deuterated internal standard for the accurate quantification of venlafaxine and its metabolites. Venlafaxine, a widely prescribed serotonin-norepinephrine reuptake inhibitor (SNRI), and its metabolites are frequently analyzed in clinical and research settings to ensure therapeutic efficacy and safety.<sup>[1][2]</sup> The use of a stable isotope-labeled internal standard like **N-Desmethyl venlafaxine-d3** is paramount for correcting matrix effects and ensuring the precision of bioanalytical methods.<sup>[1][2][3]</sup>

This guide offers a comparative overview of commercially available **N-Desmethyl venlafaxine-d3**, details a standard experimental protocol for its use in liquid chromatography-tandem mass spectrometry (LC-MS/MS), and presents visual workflows to aid in both supplier selection and experimental design.

## Supplier and Product Specifications

The selection of a suitable **N-Desmethyl venlafaxine-d3** supplier is a critical first step for any research endeavor. Key considerations include purity, isotopic enrichment, and the availability of comprehensive analytical documentation. A summary of specifications from prominent suppliers is presented below to facilitate an informed decision-making process.

Supplier/Product Name	Chemical Formula	Molecular Weight (g/mol)	CAS Number	Purity	Notes
rac N-Desmethyl Venlafaxine-d3 (United States Biological)[4]	C <sub>16</sub> H <sub>22</sub> D <sub>3</sub> NO <sub>2</sub>	266.39	1189980-40-2	Highly Purified	White Solid, Soluble in Dichloromethane, Ethyl Acetate, Tetrahydrofuran.[4]
N-Desmethyl venlafaxine-d3 (MedchemExpress)[3][5]	Not Specified	Not Specified	1189980-40-2	Not Specified	Deuterium labeled compound for use as a tracer or internal standard.[3]
rac N-Desmethyl Venlafaxine-d3 (Pharmaffiliates)[6]	C <sub>16</sub> H <sub>22</sub> D <sub>3</sub> NO	266.39	1189980-40-2	Not Specified	
rac N-Desmethyl Venlafaxine-d3 (Dove Research & Analytics)[7]	Not Specified	Not Specified	1189980-40-2	Not Specified	Synonym: Norvenlafaxine-d3.[7]

D,L-N-Desmethylvenlafaxine-d3 (Isotope Science / Alfa Chemistry)[8]	Not Specified	Not Specified	Not Specified	Not Specified	For research use only.[8]
N-Nitroso-N-Desmethyl-Desvenlafaxine-D3 (Acanthus Research)[9]	$C_{16}H_{21}D_3N_2O$ 3	Not Specified	2680662-11-5	Not Specified	A related impurity standard.[9]
N-Nitroso-N-Desmethyl-Desvenlafaxine-D3 (SynZeal)[10]	$C_{15}H_{19}D_3N_2O$ 3	281.4	Not Available	>90%	

Note: This table is based on publicly available data and may not be exhaustive. Researchers should always request a certificate of analysis for lot-specific details.

## Experimental Protocol: Quantification of Venlafaxine and Metabolites in Human Plasma by LC-MS/MS

The following protocol provides a detailed methodology for the simultaneous determination of venlafaxine and its major metabolite, O-desmethylvenlafaxine, in human plasma using a deuterated internal standard. This method is adaptable for use with **N-Desmethyl venlafaxine-d3**.

### 1. Materials and Reagents:

- Venlafaxine, O-desmethylvenlafaxine, and **N-Desmethyl venlafaxine-d3** reference standards
- Methanol (HPLC grade)

- Acetonitrile (HPLC grade)
- Formic acid
- Ammonium acetate
- Ultrapure water
- Drug-free human plasma

## 2. Standard Solution Preparation:

- Prepare primary stock solutions of venlafaxine, O-desmethylvenlafaxine, and **N-Desmethyl venlafaxine-d3** (e.g., 1 mg/mL) in methanol.[\[11\]](#)
- Prepare working solutions by diluting the stock solutions with a suitable solvent, such as methanol or a methanol-water mixture.[\[11\]](#)[\[12\]](#)
- Prepare calibration curve standards and quality control (QC) samples by spiking drug-free plasma with appropriate volumes of the working solutions.[\[11\]](#) Typical concentration ranges for venlafaxine and O-desmethylvenlafaxine are 2.0-500 ng/mL.[\[13\]](#)

## 3. Sample Preparation (Protein Precipitation):[\[13\]](#)

- To a 200  $\mu$ L aliquot of plasma sample, standard, or QC, add the internal standard solution (**N-Desmethyl venlafaxine-d3**).
- Add a protein precipitation agent, such as acetonitrile containing formic acid.[\[13\]](#)
- Vortex the mixture to ensure thorough mixing.
- Centrifuge the samples to pellet the precipitated proteins.
- Transfer the supernatant to a clean tube or vial for analysis.

## 4. LC-MS/MS Conditions:

- Liquid Chromatography (LC):

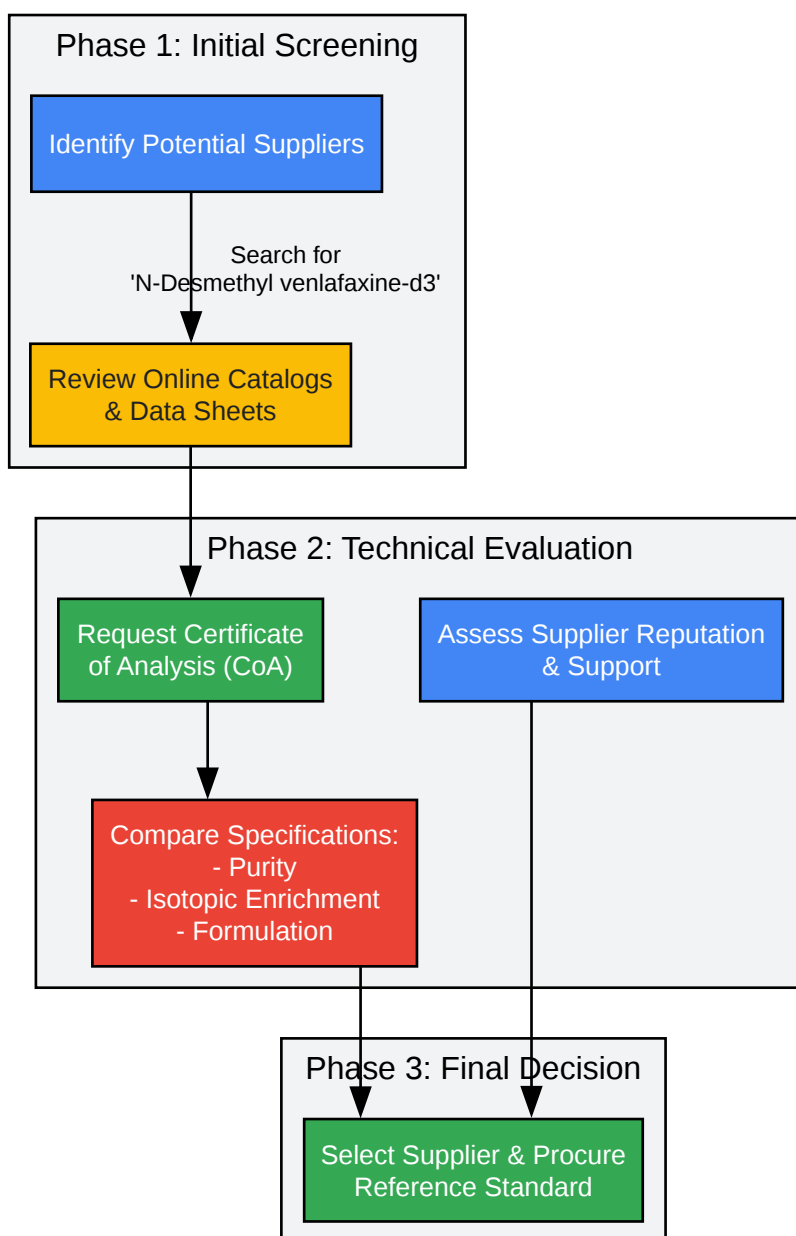
- Column: A C18 reversed-phase column is commonly used.[\[1\]](#)
- Mobile Phase: A gradient or isocratic elution with a mixture of an aqueous phase (e.g., water with 0.1% formic acid or 2 mM ammonium acetate) and an organic phase (e.g., acetonitrile or methanol).[\[11\]](#)
- Flow Rate: A typical flow rate is between 0.3 and 0.7 mL/min.[\[11\]](#)[\[14\]](#)
- Column Temperature: Maintained at a constant temperature, for example, 35°C or 50°C.  
[\[11\]](#)[\[14\]](#)
- Tandem Mass Spectrometry (MS/MS):
  - Ionization: Electrospray ionization (ESI) in positive ion mode.[\[11\]](#)
  - Detection: Multiple Reaction Monitoring (MRM) is used for quantification.[\[11\]](#) Specific precursor to product ion transitions for venlafaxine, O-desmethylenlafaxine, and the internal standard must be optimized. For example, transitions for venlafaxine ( $m/z$  278.3 → 58.1) and O-desmethylenlafaxine ( $m/z$  264.3 → 58.1) have been reported.[\[13\]](#)
  - Gas Parameters: Nebulizer gas, collision gas, and gas temperatures should be optimized for the specific instrument.[\[11\]](#)[\[14\]](#)

## 5. Data Analysis:

- Quantify the analytes by calculating the peak area ratio of the analyte to the internal standard.
- Construct a calibration curve by plotting the peak area ratios against the nominal concentrations of the calibration standards.
- Determine the concentrations of the unknown samples and QCs from the calibration curve using a weighted linear regression.

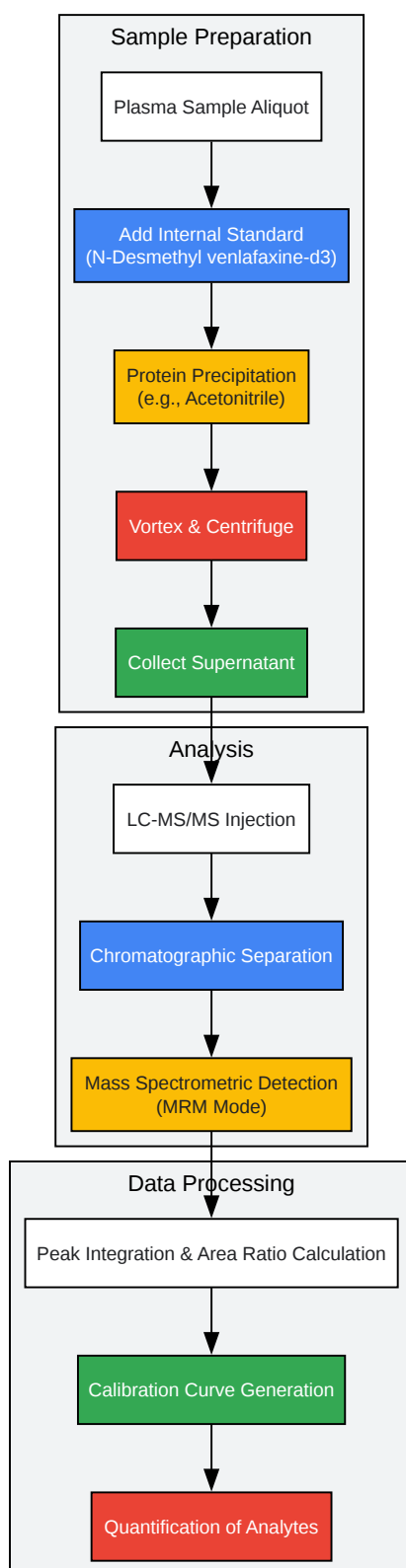
## Visualizing Key Processes

To further clarify the workflow, the following diagrams have been generated.



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Caption: Logical workflow for selecting a qualified supplier of **N-Desmethyl venlafaxine-d3**.



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## References

- 1. benchchem.com [benchchem.com]
- 2. benchchem.com [benchchem.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. cdn.usbio.net [cdn.usbio.net]
- 5. medchemexpress.com [medchemexpress.com]
- 6. pharmaffiliates.com [pharmaffiliates.com]
- 7. Product - Dove Research & Analytics Laboratory [doverresearchlab.com]
- 8. isotope-science.alfa-chemistry.com [isotope-science.alfa-chemistry.com]
- 9. N-Desmethyl Venlafaxine-D3 N-nitroso - Acanthus Research [acanthusresearch.com]
- 10. Desvenlafaxine Impurities | SynZeal [synzeal.com]
- 11. Rapid sensitive validated UPLC–MS method for determination of venlafaxine and its metabolite in rat plasma: Application to pharmacokinetic study - PMC [pmc.ncbi.nlm.nih.gov]
- 12. Determination of venlafaxine and its active metabolite O-desmethylvenlafaxine in human plasma by HPLC fluorescence - PMC [pmc.ncbi.nlm.nih.gov]
- 13. Liquid chromatography tandem mass spectrometry assay for the simultaneous determination of venlafaxine and O-desmethylvenlafaxine in human plasma and its application to a bioequivalence study - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. academicworks.cuny.edu [academicworks.cuny.edu]
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